Generating a Dactylaplasia Mouse Model for Research: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Dactylin*
CAS No.:	*28288-98-4*
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These application notes provide a comprehensive guide for generating and characterizing a Dactylaplasia mouse model. Dactylaplasia is a congenital limb malformation characterized by the absence of central digits, and mouse models are invaluable for studying the underlying genetic and molecular mechanisms of this disorder, which serves as a model for human ectrodactyly, specifically Split Hand/Foot Malformation (SHFM).

The protocols outlined below focus on creating a knockout mouse model for Hoxd13, a key transcription factor in limb development. Mutations in HOXD13 are known to cause limb malformations, including syndactyly and polydactyly, which share phenotypic similarities with Dactylaplasia.[1][2][3] This model will be generated using the CRISPR/Cas9 system, a state-of-the-art genome-editing tool.[4][5]

Genetic Basis of Dactylaplasia and the Role of Hoxd13

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Dactylaplasia in mice is a complex genetic trait. The primary locus, Dac, is associated with the insertion of a retrotransposon.[6] The expression of the Dac mutation is further regulated by a modifier locus, mdac.[6] While directly modeling the retrotransposon insertion can be challenging, targeting genes crucial for limb patterning provides a robust alternative for studying similar phenotypes.

The Hoxd13 gene is a member of the homeobox gene family of transcription factors and plays a critical role in patterning the autopod (the most distal part of the limb, i.e., hands and feet).[1][2] It is expressed in the distal region of the developing limb bud and is essential for the proper formation and specification of digits.[1][2] Disruption of Hoxd13 function in mice leads to severe limb abnormalities, making it an excellent target for creating a Dactylaplasia-like model.[2][3]

Signaling Pathways in Limb Development

The development of the vertebrate limb is a highly orchestrated process involving complex interactions between several key signaling pathways. Understanding these pathways is crucial for interpreting the phenotype of the generated mouse model. The primary signaling centers in the developing limb bud are the Apical Ectodermal Ridge (AER) and the Zone of Polarizing Activity (ZPA).

- Fibroblast Growth Factor (FGF) Signaling: The AER, located at the distal tip of the limb bud, secretes FGFs (e.g., FGF4, FGF8).[7][8][9] This signaling is essential for maintaining the proliferation of the underlying mesenchymal cells in an undifferentiated state, thus promoting limb outgrowth along the proximal-distal axis.[7][8]

- Sonic Hedgehog (SHH) Signaling: The ZPA, situated at the posterior margin of the limb bud, expresses Sonic Hedgehog (SHH). SHH acts as a morphogen, specifying the anterior-posterior axis of the limb. The concentration and duration of SHH signaling determine the identity of the digits.

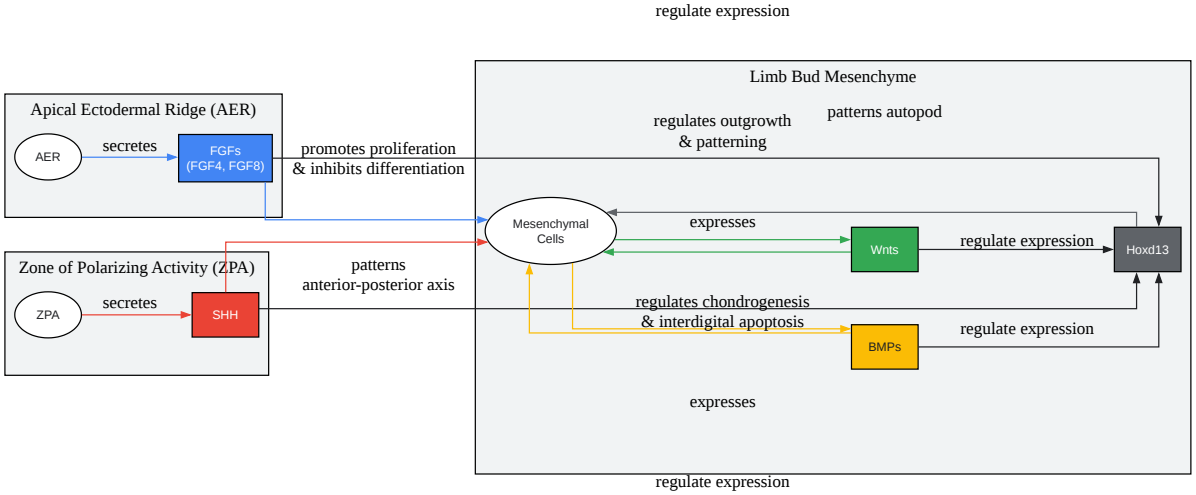
- Bone Morphogenetic Protein (BMP) Signaling: BMPs are involved in numerous aspects of limb development, including chondrogenesis (cartilage formation), apoptosis (programmed cell death) in the interdigital regions to separate the digits, and maintaining the AER.[10][11][12][13][14]

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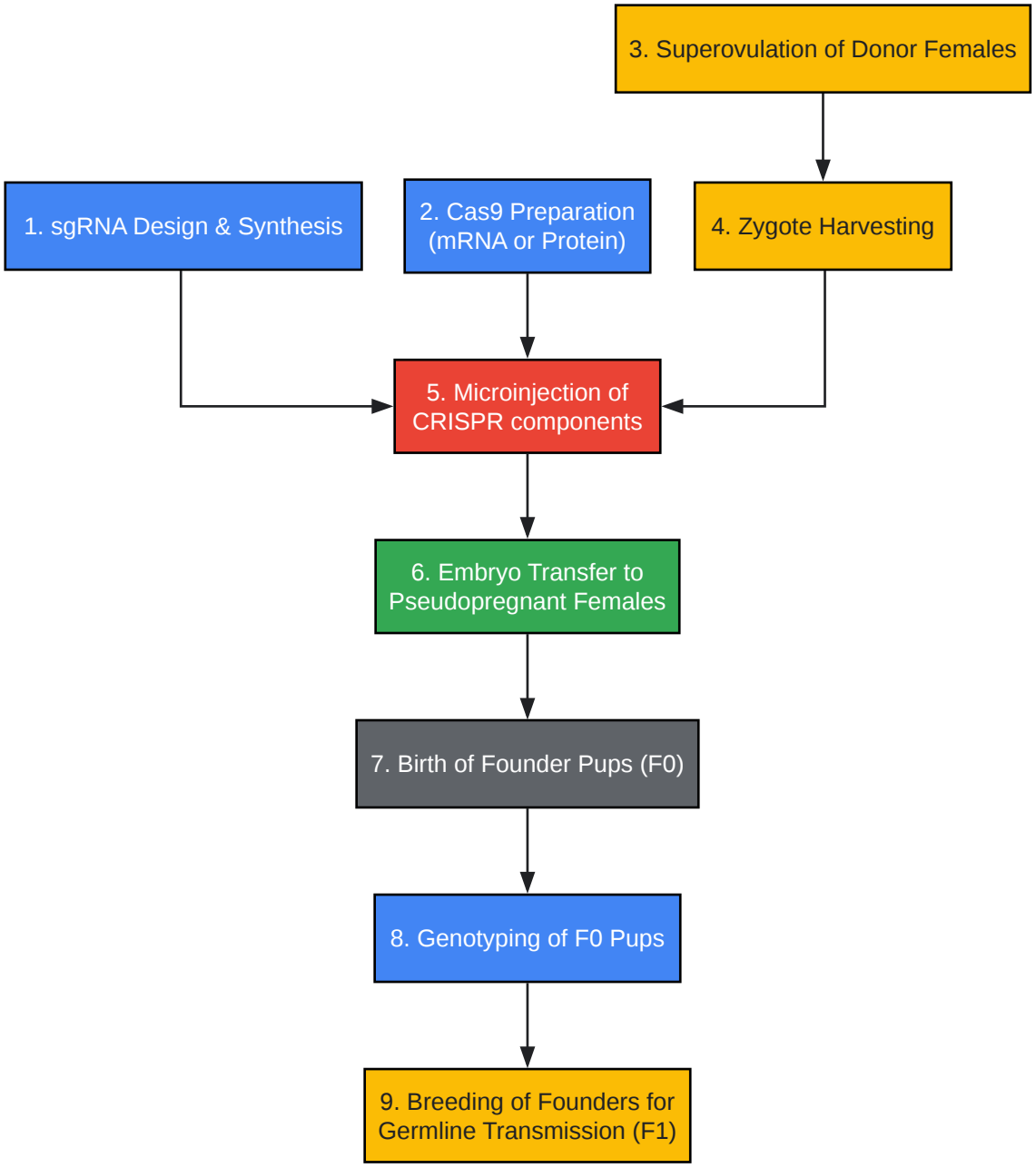
- Wnt Signaling: The Wnt signaling pathway is crucial for limb bud initiation, outgrowth, and patterning.[15][16][17][18][19] It interacts with the FGF and BMP pathways to regulate the expression of key developmental genes.[15][19]

Hoxd13 is a downstream target of these signaling pathways and, in turn, regulates the expression of other genes involved in limb patterning and skeletogenesis.[20]

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- To cite this document: BenchChem. [Generating a Dactylaplasia Mouse Model for Research: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1654867/docs#generating-a-dactylaplasia-mouse-model-for-research-application-notes-and-protocols]

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